

Application Notes and Protocols for Rutin Hydrate Stock Solution Preparation

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Compound of Interest

Compound Name: Rutin hydrate

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Introduction

Rutin hydrate, a flavonoid glycoside found in numerous plants, is a subject of extensive research due to its wide array of biological activities, including antioxidant, anti-inflammatory, neuroprotective, and cardioprotective effects. Accurate and consistent preparation of **rutin hydrate** stock solutions is fundamental for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **rutin hydrate** stock solutions for in vitro and in vivo studies.

Data Presentation: Solubility and Storage Conditions

The solubility of **rutin hydrate** is highly dependent on the solvent. The following table summarizes the solubility in common laboratory solvents and recommended storage conditions for stock solutions.

Solvent	Solubility (approx.)	Recommended Stock Concentration	Storage Temperature (Aliquoted)	Shelf Life	Notes
DMSO (Dimethyl Sulfoxide)	25 - 125 mg/mL[1][2][3][4][5]	10 - 100 mM	-20°C or -80°C	1 month at -20°C, 6 months at -80°C	Use of fresh, hygroscopic DMSO and ultrasonication may be required to achieve higher concentrations. Protect from light.
DMF (Dimethylformamide)	~30 mg/mL	10 - 50 mM	-20°C or -80°C	1 month at -20°C, 6 months at -80°C	Similar to DMSO, should be stored in aliquots to avoid repeated freeze-thaw cycles.
Ethanol	Sparingly soluble, ~2 mg/mL in absolute ethanol	Lower concentrations, e.g., 1 - 5 mM	-20°C	Shorter-term storage recommended.	Heating can increase solubility, but care must be taken as rutin can form alcoholates.
Aqueous Buffers (e.g., PBS)	Very low solubility, ~0.16 mg/mL in a 1:5	Dependent on final experimental concentration	Use immediately	Not recommended for storage	Prepare fresh for each experiment by diluting a

	DMF:PBS solution				concentrated stock in organic solvent.
Water	Extremely low solubility (~0.012% in cold water)	Not recommend ed for stock solutions	N/A	N/A	

Experimental Protocols

Protocol 1: Preparation of a 100 mM Rutin Hydrate Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution suitable for most in vitro cell-based assays.

Materials:

- **Rutin hydrate** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:

- Weighing the **Rutin Hydrate**: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **rutin hydrate** powder. For example, to

prepare 1 mL of a 100 mM stock solution (**Rutin Hydrate** MW: ~664.57 g/mol), weigh out 66.46 mg.

- Adding the Solvent: Add the appropriate volume of fresh DMSO to the tube containing the **rutin hydrate** powder. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Vortex the mixture vigorously for 1-2 minutes.
 - If the **rutin hydrate** does not fully dissolve, place the tube in an ultrasonic water bath for 15-30 minutes. Gentle heating to 37°C can also aid in dissolution.
 - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), filter the stock solution through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Ensure the tubes are tightly sealed.

Protocol 2: Preparation of a Working Solution in Cell Culture Medium

This protocol outlines the dilution of the DMSO stock solution into an aqueous medium for cell-based experiments.

Materials:

- Prepared **Rutin Hydrate** stock solution in DMSO (from Protocol 1)

- Pre-warmed sterile cell culture medium or buffer (e.g., PBS)
- Sterile tubes and pipette tips

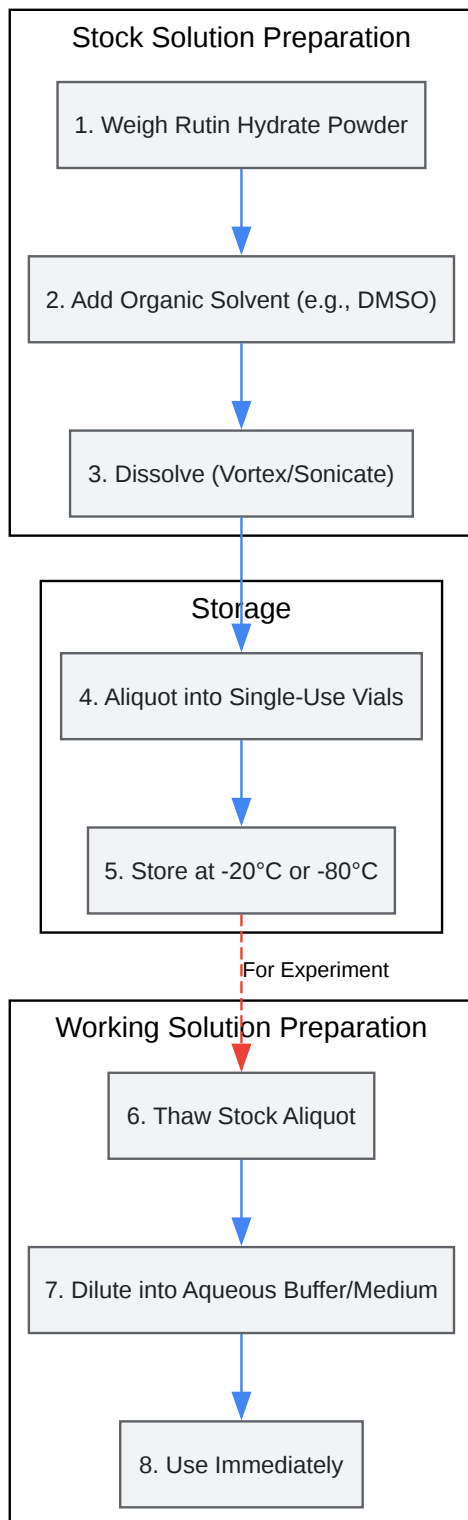
Procedure:

- Thawing the Stock Solution: Remove one aliquot of the frozen **rutin hydrate** stock solution from the -20°C or -80°C freezer and thaw it at room temperature.
- Serial Dilution (Recommended): To avoid precipitation, it is recommended to perform serial dilutions. For example, to prepare a 100 µM working solution from a 100 mM stock:
 - First, prepare an intermediate dilution by adding 10 µL of the 100 mM stock to 990 µL of cell culture medium to get a 1 mM solution.
 - Vortex gently to mix.
 - Next, add 100 µL of the 1 mM intermediate solution to 900 µL of cell culture medium to achieve the final 100 µM working concentration.
- Final Dilution into Experimental Well: Add the appropriate volume of the working solution to your experimental wells to achieve the desired final concentration. Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells (typically ≤ 0.1%).
- Immediate Use: Aqueous solutions of **rutin hydrate** are not stable and should be used immediately after preparation. Do not store aqueous working solutions.

Mandatory Visualization

The following diagram illustrates the general workflow for preparing a **rutin hydrate** stock solution.

Workflow for Rutin Hydrate Stock Solution Preparation



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Caption: Workflow for preparing and storing **rutin hydrate** stock solutions.

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